Resolving hygroscopic issues with sulfonyl proline solid forms

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Compound of Interest

Compound Name:	*1-[(3,5-Dimethylisoxazol-4-yl)sulfonyl]proline*
CAS No.:	*890169-54-7*
Cat. No.:	*B2424882*

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Technical Support Center: Solid State Optimization of Sulfonyl Proline Derivatives

Welcome to the Technical Support Center

If you are accessing this guide, you are likely facing a "sticky" situation—literally. Sulfonyl proline derivatives are notoriously difficult to crystallize and stabilize. The combination of the conformationally rigid yet soluble proline ring and the polar, hydrogen-bond-accepting sulfonyl group creates a "perfect storm" for moisture uptake.

This guide is not a generic textbook summary. It is a troubleshooting manual designed to move your compound from a deliquescent oil to a developable solid.

Module 1: The Diagnostic Framework

Before attempting remediation, you must quantify the problem. "It looks wet" is not a scientific metric. You need to define the Critical Relative Humidity (CRH) and the Hygroscopicity Class.

The Mechanism: Why is this happening?

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Sulfonyl proline derivatives often exist as zwitterions or amorphous solids.

- The Proline Factor: Proline lacks an amide proton (when substituted), removing a key hydrogen bond donor that typically stabilizes crystal lattices.[1] This often leads to low melting points and amorphous tendencies.
- The Sulfonyl Factor: The sulfonyl group (

) is a strong hydrogen bond acceptor. In the absence of a strong internal donor, it aggressively scavenges water from the atmosphere to satisfy this electronic demand.

Standard Operating Protocol: Gravimetric Sorption Analysis (DVS)

Do not rely on benchtop observation. Use this self-validating Dynamic Vapor Sorption (DVS) protocol to classify your material.

Protocol parameters:

- Temperature: 25°C (Standard)
- Equilibrium Criteria: dm/dt < 0.002% per minute (Strict)
- Cycle: 0% RH

  90% RH

  0% RH (2 cycles)
- Step Size: 10% RH[2]

Data Interpretation Table:

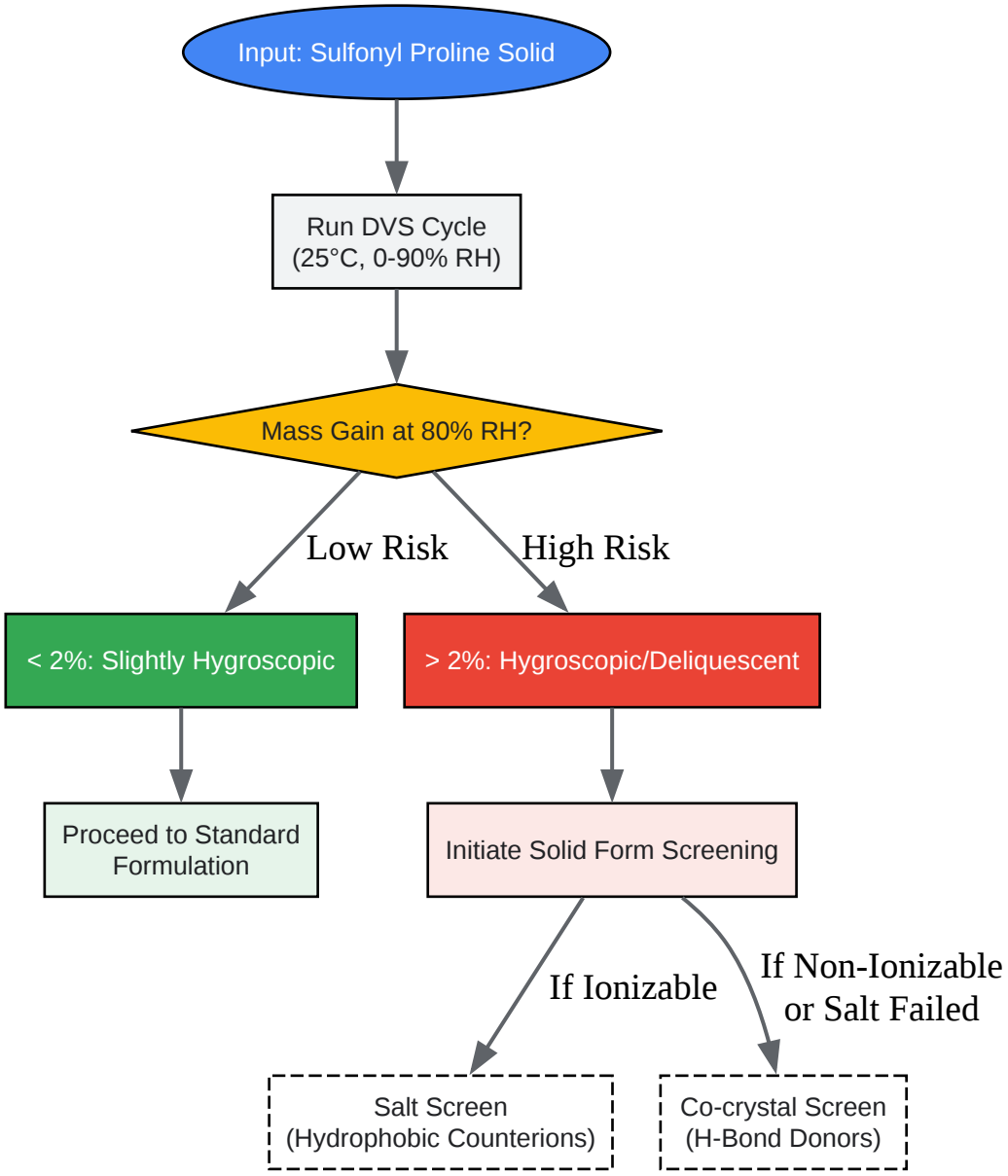
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Mass Change (Δm) at 80% RH	Classification (Ph. Eur. / USP)	Implication for Sulfonyl Prolines
< 0.2%	Non-hygroscopic	Ideal. Rare for this class without engineering.
0.2% – 2.0%	Slightly hygroscopic	Manageable with standard packaging (Alu/Alu).
2.0% – 15.0%	Hygroscopic	Risk Zone. Requires salt/co-crystal screening.
> 15.0%	Very hygroscopic	Critical Failure. Material will deliquesce (turn to liquid).

Workflow Visualization: The Decision Matrix

Use the following logic flow to determine your next experimental step based on DVS data.

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Figure 1: Decision matrix for hygroscopicity management based on gravimetric analysis.

Module 2: Crystal Engineering Strategies

If your DVS results show >2% mass gain, you must alter the solid-state structure. Simple recrystallization is rarely sufficient for sulfonyl prolines.

Strategy A: Hydrophobic Salt Selection

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The most common mistake is using small, hydrophilic counterions like Hydrochloride (HCl) or Sodium (Na+). For sulfonyl prolines, these often result in hygroscopic salts because the lattice energy is insufficient to exclude water.

The Solution: Use "Grease Ball" Counterions. Select counterions with large aromatic or lipophilic regions. These shield the polar sulfonyl group and pack more efficiently.

Recommended Counterions:

- Anions (if drug is basic):
  - Tosylate / Besylate: The aromatic ring provides steric bulk and hydrophobicity.
  - Napsylate: High molecular weight, very hydrophobic.
- Cations (if drug is acidic):
  - Benzathine / Procaine: Large hydrophobic amines.
  - Tromethamine (Tris): While polar, it forms robust H-bond networks that can lock the lattice.

Strategy B: Co-crystallization (The "Lock and Key")

If the molecule is zwitterionic or has weak pKa values preventing stable salt formation, co-crystals are the superior choice.

Mechanism: You need a co-former that acts as a Hydrogen Bond Donor to satisfy the Sulfonyl Acceptor.

Top Co-former Candidates:

- Carboxylic Acids: Fumaric acid, Succinic acid, Benzoic acid. (COOH donates to

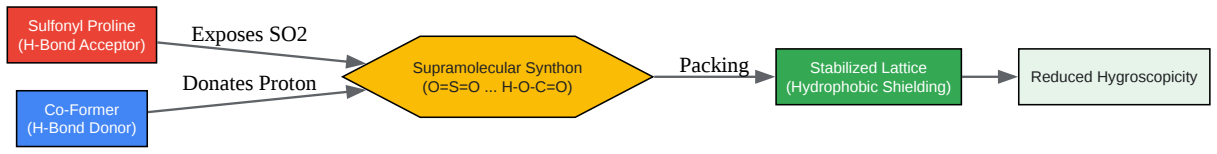
).
- Amides: Urea, Nicotinamide.

Experimental Workflow: Slurry Conversion

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Do not rely solely on evaporation (which yields oils). Use Slurry Cycling to find the thermodynamic stable form.

- Prepare: Mix API and Co-former (1:1 molar ratio) in a solvent where both have partial solubility (e.g., Isopropyl Acetate or Ethyl Acetate).
- Cycle: Stir at 50°C for 4 hours, then cool to 20°C for 4 hours. Repeat for 48 hours.
- Harvest: Filter solids immediately.
- Validate: Run PXRD. If peaks are distinct from API and Co-former, you have a new phase.



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Figure 2: Mechanistic pathway of co-crystal stabilization for sulfonyl groups.

Module 3: Formulation & Processing (The "Safety Net")

If crystal engineering fails (or if you are locked into a specific form), you must rely on the formulation matrix to protect the API.

Amorphous Solid Dispersions (ASDs)

If the crystalline form remains hygroscopic, convert it to an ASD using a hydrophobic polymer.

- Polymer Choice: HPMCAS (Hypromellose Acetate Succinate) is the gold standard here. It is hydrophobic at low pH and protects the API from moisture better than PVP or HPMC.
- Ratio: Start with 30% Drug Load / 70% Polymer.

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Environmental Controls

- Manufacturing: Maintain RH < 40% in the suite.
- Lyophilization: If freeze-drying, use a long secondary drying cycle (up to 24h at 25°C) to remove bound water from the sulfonyl pocket.

Frequently Asked Questions (Troubleshooting)

Q1: My sulfonyl proline salt turns into an oil immediately after filtration. What happened? A: You likely have a "Transient Solvate." The crystal lattice included solvent molecules for stability. When you dried it, the solvent left, the lattice collapsed, and it reverted to an amorphous oil.

- Fix: Do not dry aggressively. Analyze the wet cake by PXRD. If crystalline, try a solvent exchange (e.g., wash with Heptane) before drying.

Q2: The DVS shows a sharp mass increase at 60% RH, then a drop at 80% RH. Is the machine broken? A: No. This is a classic recrystallization event. Your starting material was likely amorphous. At 60% RH, the moisture plasticized the material, allowing it to crystallize into a less hygroscopic form (hence the mass drop as it expels water).

- Fix: You have found a stable hydrate or polymorph. Isolate this form by exposing the amorphous material to 60% RH humidity chambers and characterizing the resulting solid.

Q3: Can I just use Silica Gel in the capsule? A: Be careful. While desiccants reduce headspace humidity, they can also strip water from the crystal lattice if your drug is a channel hydrate, leading to instability.

- Fix: Perform a "Desiccant Compatibility Study" where you store the drug with activated silica and monitor for degradation or form change.

References

- European Pharmacopoeia (Ph.[3][4][5] Eur.). 5.[3][6]11. Characters Section in Monographs: Hygroscopicity. Strasbourg, France: EDQM.
- Newman, A., & Reutzel-Edens, S. M. (2020). Crystallization of Active Pharmaceutical Ingredients.[7] Cambridge University Press. (Discusses salt selection for zwitterions).

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- Kuminek, G., et al. (2016).[3] Cocrystals to facilitate delivery of poor solubility drugs: hygroscopicity reduction.[8] Crystal Growth & Design.[9] (Mechanisms of blocking H-bond sites).
- Serajuddin, A. T. (2007). Salt formation to improve drug solubility.[10] Advanced Drug Delivery Reviews. (Guidance on hydrophobic counterions like besylate).
- Surface Measurement Systems.DVS Method for Hygroscopicity Classification. (Standard protocols for DVS).

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Sources

- 1. Proline Derivatives and Analogs [sigmaaldrich.com]
- 2. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 3. researchgate.net [researchgate.net]
- 4. asiapharmaceutics.info [asiapharmaceutics.info]
- 5. Efficient throughput method for hygroscopicity classification of active and inactive pharmaceutical ingredients by water vapor sorption analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. research-collection.ethz.ch [research-collection.ethz.ch]
- 7. japsonline.com [japsonline.com]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. pharmaexcipients.com [pharmaexcipients.com]
- 10. Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - PMC [pmc.ncbi.nlm.nih.gov]
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